

Essential Safety and Operational Guide for Handling ShK-Dap22

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Compound of Interest

Compound Name: ShK-Dap22
CAS No.: 220384-25-8
Cat. No.: B1140072

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling the synthetic peptide **ShK-Dap22**. Adherence to these procedures is vital for ensuring personal safety and maintaining the integrity of your research.

Personal Protective Equipment (PPE)

The consistent and correct use of Personal Protective Equipment is the primary defense against potential exposure to chemical and biological hazards. A thorough risk assessment should always be conducted to determine the specific PPE required for handling any peptide. Below is a summary of recommended PPE for handling **ShK-Dap22**.

PPE Category	Minimum Requirement	Recommended for Higher Concentrations or Aerosol Generation
Body Protection	Laboratory coat	Chemical-resistant or disposable coveralls
Hand Protection	Disposable nitrile gloves (double gloving recommended)	Silver Shield gloves under disposable nitrile gloves for enhanced protection
Eye & Face Protection	Safety glasses with side-shields (marked with "Z87")	Full-face shield or safety goggles for splash hazards

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